Application Notes and Protocols: Trilead Dioxide Phosphonate in Materials Science

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Compound of Interest

Compound Name:	*Trilead dioxide phosphonate*
CAS No.:	*12141-20-7*
Cat. No.:	*B089381*

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Abstract

These application notes provide a comprehensive overview of **Trilead Dioxide Phosphonate**, also known as Dibasic Lead Phosphite, for its application in materials science research. The primary and most extensively documented use of this compound is as a highly effective thermal stabilizer for polyvinyl chloride (PVC) and other chlorinated polymers.[1] This document details its physical and chemical properties, provides protocols for its synthesis, and outlines its application in polymer stabilization. Due to the limited availability of information on its use in other areas of modern materials science research, this document focuses on its established role as a polymer additive.

Material Profile: Trilead Dioxide Phosphonate

Trilead dioxide phosphonate (CAS No. 12141-20-7) is a white crystalline powder recognized for its excellent heat stability and superior outdoor weathering properties when incorporated into polymer matrices.[2] It functions by neutralizing hydrogen chloride (HCl) released during the thermal degradation of chlorinated polymers, thereby preventing autocatalytic dehydrochlorination and preserving the material's integrity.[3][4]

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Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **Trilead Dioxide Phosphonate**.

Property	Value	Reference(s)
Synonyms	Dibasic lead(II) phosphite, Lead oxide phosphite	[5]
CAS Number	12141-20-7	[2]
EC Number	235-252-2	[5]
Molecular Formula	$2PbO \cdot PbHPO_3 \cdot 0.5H_2O$ or $Pb_3O_2(HPO_3)$	[6]
Molecular Weight	~733.58 g/mol	[7]
Appearance	White crystalline powder	[2]
Specific Gravity	6.9	[2]
Refractive Index	2.25	[2]
Lead Oxide Content	~90.2%	[2]
Water Solubility	Insoluble (12.2 mg/L at 20°C)	[2]
Purity	≥ 97.5% (w/w)	

Safety and Hazard Information

Trilead dioxide phosphonate is a hazardous substance and requires strict safety protocols. The table below summarizes its GHS hazard classifications.

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Hazard Statement	Classification	Reference(s)
H228: Flammable solid	Flammable Solid	[2]
H302: Harmful if swallowed	Acute Toxicity (Oral)	[2]
H332: Harmful if inhaled	Acute Toxicity (Inhaled)	[2]
H351: Suspected of causing cancer	Carcinogenicity	[2]
H360: May damage fertility or the unborn child	Reproductive Toxicity	[2]
H372: Causes damage to organs through prolonged or repeated exposure	STOT RE	[2]
H410: Very toxic to aquatic life with long lasting effects	Aquatic Chronic	[2]

Experimental Protocols

Protocol for Laboratory Synthesis of Trilead Dioxide Phosphonate

This protocol describes a common laboratory method for the synthesis of dibasic lead phosphite via a precipitation reaction.

Materials:

- Lead(II) acetate
- Sodium hydroxide (NaOH)
- Phosphorous acid (H_3PO_3)
- Deionized water
- Acetic acid (catalyst)

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Equipment:

- Glass reactor vessel with stirring mechanism
- Heating mantle
- pH meter
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- Preparation of Lead Hydroxide Precursor: a. Dissolve a stoichiometric amount of lead(II) acetate in deionized water in the reactor vessel. b. While stirring, slowly add a solution of sodium hydroxide to precipitate lead(II) hydroxide ($Pb(OH)_2$).[1] c. Filter the precipitate and wash thoroughly with deionized water to remove soluble byproducts like sodium acetate.[1]
- Reaction with Phosphorous Acid: a. Create a slurry of the washed lead(II) hydroxide in deionized water within the reactor vessel.[7] b. Heat the slurry to approximately 70°C with continuous stirring.[7] c. Add a catalytic amount of acetic acid.[7] d. Slowly add a quantitative amount of phosphorous acid to the heated slurry.[7] e. Monitor the pH of the reaction. The formation of the white dibasic lead phosphite precipitate is complete when the pH reaches approximately 6.9.[7][8]
- Product Isolation and Drying: a. Once the reaction is complete, filter the white suspension to isolate the product.[1] b. Wash the product with deionized water to remove any remaining reactants. c. Dry the filtered product in an oven at a controlled temperature to obtain the final **Trilead Dioxide Phosphonate** powder.[1]

Protocol for Incorporation and Evaluation as a PVC Thermal Stabilizer

This protocol outlines the procedure for incorporating **Trilead Dioxide Phosphonate** into a PVC resin and evaluating its stabilizing effect.

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Materials:

- PVC resin
- **Trilead Dioxide Phosphonate** (TDP)
- Other additives as required (e.g., plasticizers like DBP, lubricants like zinc stearate, co-stabilizers like tribasic lead sulfate).[9]
- Processing equipment (e.g., two-roll mill, Brabender torque rheometer).[10]

Procedure:

- Formulation and Blending: a. Prepare a PVC formulation. A typical research formulation might include 100 parts per hundred of resin (phr) of PVC, 2 phr of TDP, and 3 phr of tribasic lead sulfate.[9] b. Dry blend all the components in a high-speed mixer until a homogenous powder mixture is obtained.[9]
- Melt Processing: a. Process the dry blend on a laboratory two-roll mill at a temperature of 160-180°C.[9] b. Mill the compound until a uniform sheet is formed. This step ensures the dispersion of the stabilizer within the polymer matrix.
- Characterization of Thermal Stability: a. Torque Rheometry: Use a torque rheometer to measure the fusion time, induction period, and rheological stability time of the PVC compound at a set temperature (e.g., 180°C).[1][10] A longer stability time indicates a more effective stabilization. b. Differential Scanning Calorimetry (DSC): Perform DSC analysis to determine the onset temperature of decomposition. An increase in the decomposition temperature compared to an unstabilized sample signifies improved thermal stability.[1] c. Congo Red Test: This static heat test measures the time required for the polymer to release HCl at a high temperature, indicated by a color change of the Congo Red paper. A longer time to degradation indicates better stability.[1]

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the laboratory synthesis of **Trilead Dioxide Phosphonate**.

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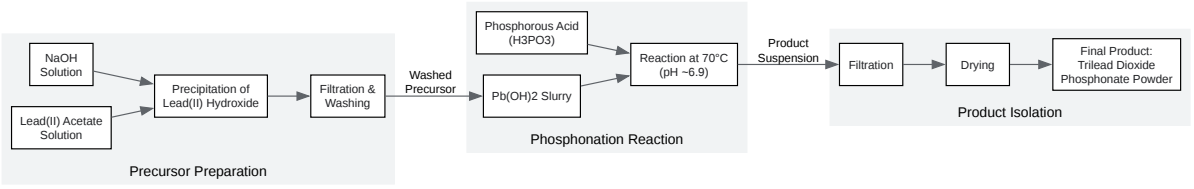


Figure 1: Synthesis Workflow for Trilead Dioxide Phosphonate

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Figure 1: Synthesis Workflow for **Trilead Dioxide Phosphonate**

Mechanism of Action as a PVC Stabilizer

This diagram illustrates the logical relationship of the thermal degradation of PVC and the stabilizing action of **Trilead Dioxide Phosphonate**.

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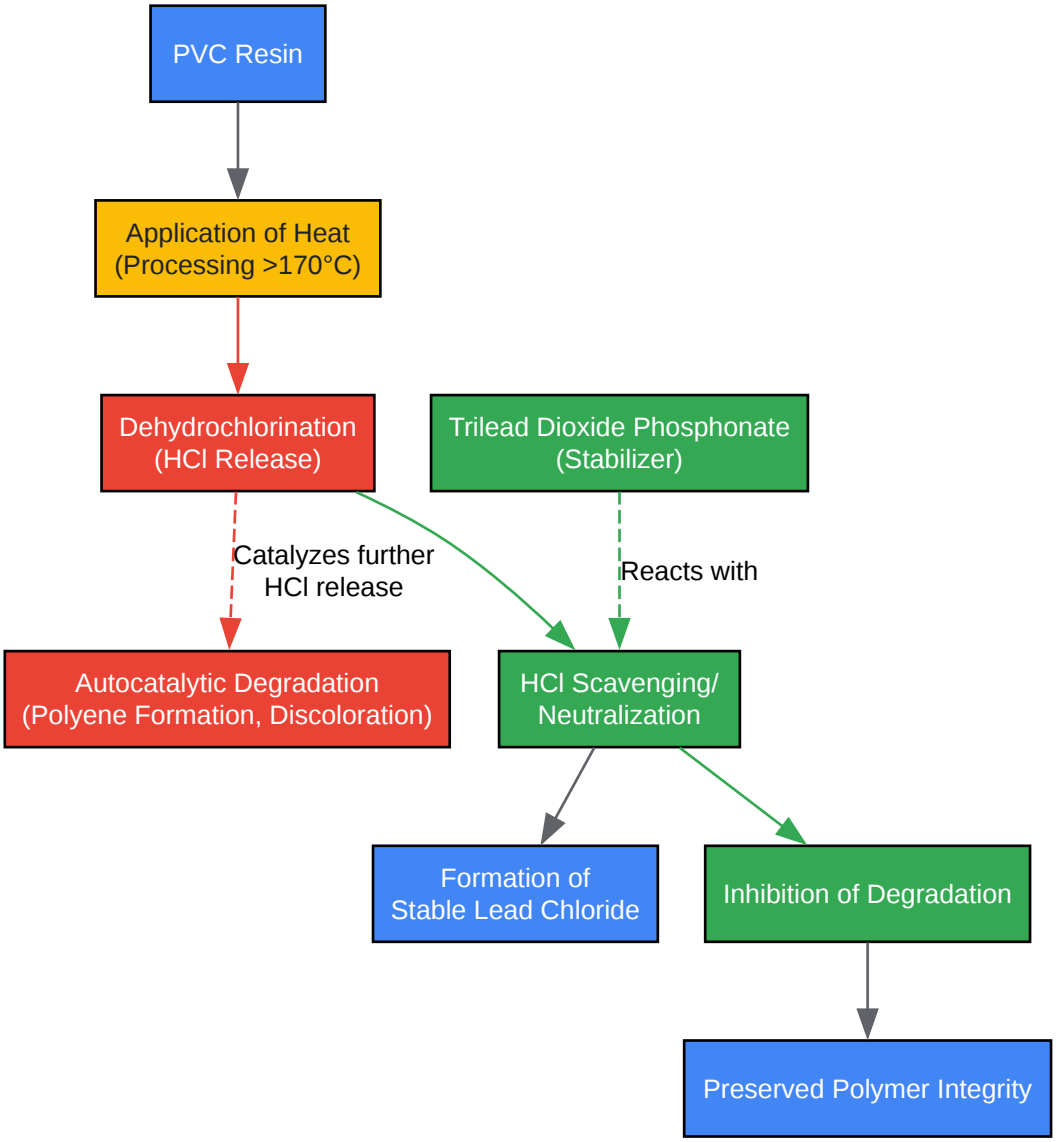


Figure 2: Simplified Mechanism of PVC Thermal Stabilization

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Figure 2: Simplified Mechanism of PVC Thermal Stabilization

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References

- 1. Lead phosphite, dibasic | 1344-40-7 | Benchchem [benchchem.com]
- 2. LEAD PHOSPHITE, DIBASIC | 12141-20-7 [chemicalbook.com]
- 3. espace.library.uq.edu.au [espace.library.uq.edu.au]
- 4. specialchem.com [specialchem.com]
- 5. Lead oxide phosphonate (Pb3O2(HPO3)) | HO5PPb3 | CID 44135855 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. aidic.it [aidic.it]
- 7. echemi.com [echemi.com]
- 8. DE977077C - Process for the production of basic lead phosphite pigments - Google Patents [patents.google.com]
- 9. 2024.sci-hub.st [2024.sci-hub.st]
- 10. d-nb.info [d-nb.info]

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